

An In-depth Technical Guide to 3-Hydroxymethylmorpholine: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3-Hydroxymethylmorpholine

Cat. No.: B1309833

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This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **3-Hydroxymethylmorpholine**. The content is intended for researchers, scientists, and drug development professionals, offering a detailed resource for understanding and utilizing this versatile heterocyclic compound.

Chemical Identity and Properties

3-Hydroxymethylmorpholine is a morpholine derivative characterized by a hydroxymethyl group at the 3-position of the morpholine ring. It exists as a racemic mixture and as individual (R) and (S) enantiomers.

Table 1: Chemical Identifiers for **3-Hydroxymethylmorpholine** and its Enantiomers

Property	Racemic 3-Hydroxymethylmorpholine	(S)-3-Hydroxymethylmorpholine	(R)-3-Hydroxymethylmorpholine
IUPAC Name	(Morpholin-3-yl)methanol	[(3S)-morpholin-3-yl]methanol[1]	[(3R)-morpholin-3-yl]methanol
CAS Number	106910-83-2[2]	211053-50-8[1]	211053-49-5[3]
Molecular Formula	C ₅ H ₁₁ NO ₂ [2]	C ₅ H ₁₁ NO ₂ [1]	C ₅ H ₁₁ NO ₂ [3]
Molecular Weight	117.15 g/mol [2]	117.15 g/mol [1]	117.15 g/mol [3]
Synonyms	3-Morpholinemethanol	(S)-Morpholin-3-ylmethanol[1]	(R)-Morpholin-3-ylmethanol

Table 2: Physicochemical Properties of 3-Hydroxymethylmorpholine

Property	Value	Source/Notes
Melting Point	Data not available	Data for the N-Boc protected (S)-enantiomer is 80 °C.[4]
Boiling Point	Data not available	Predicted boiling point for the N-Boc protected (S)-enantiomer is 320.7±27.0 °C. [4] Data for the parent morpholine is 129 °C.[5]
Density	Data not available	Data for the N-Boc protected (S)-enantiomer is 1.118 g/cm ³ . [4] Data for the parent morpholine is 1.007 g/cm ³ . [5]
Solubility	Soluble in water, ethanol, and chloroform.	Qualitative data for the (R)-enantiomer. More extensive quantitative data is not readily available.
Appearance	Reported as an oil for the (R)-enantiomer.[3]	

Chemical Structure

The structure of **3-Hydroxymethylmorpholine** consists of a saturated six-membered morpholine ring containing one oxygen and one nitrogen atom at positions 1 and 4, respectively. A hydroxymethyl group ($-\text{CH}_2\text{OH}$) is attached to the carbon atom at the 3-position. The presence of a chiral center at the C-3 position gives rise to two enantiomers, **(R)-3-Hydroxymethylmorpholine** and **(S)-3-Hydroxymethylmorpholine**. The morpholine ring typically adopts a chair conformation.

Synthesis and Purification

3-Hydroxymethylmorpholine serves as a valuable building block in organic synthesis, particularly in the preparation of pharmaceutical compounds.^[2] The synthesis of the enantiomerically pure forms is often desired.

Experimental Protocol: Synthesis of (R)-3-Hydroxymethylmorpholine

This protocol describes the synthesis of **(R)-3-Hydroxymethylmorpholine** via the debenzylation of **(R)-(4-benzyl-3-morpholinyl)-methanol**.^[3]

Materials:

- **(R)-(4-benzyl-3-morpholinyl)-methanol**
- Ethanol
- Palladium hydroxide on activated carbon (20%)
- Acetic acid
- Ether
- Tetrahydrofuran (THF)
- Ammonia-saturated methanol
- Isolute SCX-2 strong cation exchange column

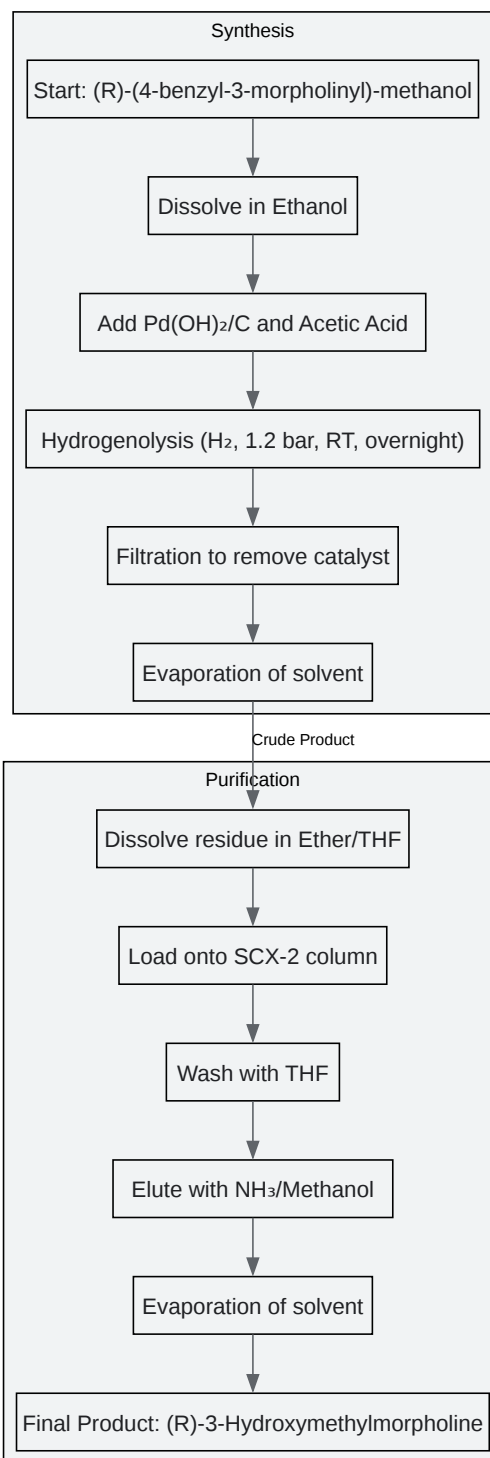
Procedure:

- Dissolve (R)-(4-benzyl-3-morpholinyl)-methanol (1.1 g, 5.4 mmol) in ethanol (25 mL).
- Add palladium hydroxide on activated carbon (0.7 g) and acetic acid (0.5 mL) to the solution.
- Stir the reaction mixture overnight at room temperature under a hydrogen atmosphere (1.2 bar).
- After the reaction is complete, remove the catalyst by filtration.
- Remove the solvent by evaporation under reduced pressure.
- Dissolve the residue in a mixture of ether (1 mL) and tetrahydrofuran (10 mL).
- Purify the solution by passing it through a strong cation exchange column (Isolute SCX-2, 10 g).
- Wash the column first with tetrahydrofuran.
- Elute the target product with ammonia-saturated methanol.
- Remove the solvent by evaporation under reduced pressure to yield (R)-**3-Hydroxymethylmorpholine** as an oil (0.3625 g, 57% yield).[\[3\]](#)

Characterization:

- ^1H NMR (500 MHz, CD_3OD): δ 2.9 (m, 3H), 3.3 (t, 1H), 3.5 (m, 3H), 3.7-3.9 (m, 2H).[\[3\]](#)

Synthesis and Purification of (R)-3-Hydroxymethylmorpholine

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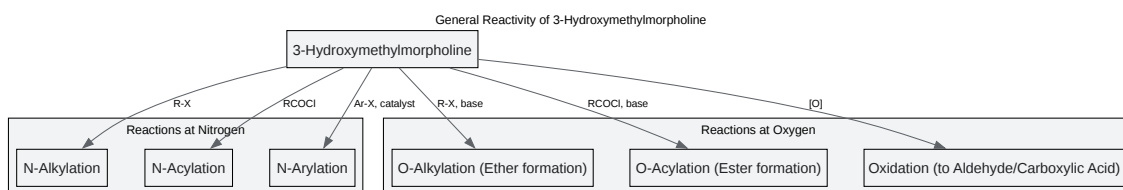
Synthesis and Purification Workflow

Reactivity and Chemical Behavior

The reactivity of **3-Hydroxymethylmorpholine** is primarily dictated by the secondary amine and the primary alcohol functional groups.

- **N-Alkylation and N-Acylation:** The secondary amine is nucleophilic and can readily undergo reactions such as alkylation, acylation, and arylation to form N-substituted derivatives.
- **O-Alkylation and O-Acylation:** The primary hydroxyl group can be alkylated or acylated to form ethers and esters, respectively.
- **Oxidation:** The primary alcohol can be oxidized to the corresponding aldehyde or carboxylic acid.

The morpholine ring is generally stable, but the presence of the heteroatoms influences the electron distribution and reactivity of the molecule.



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Reactivity of **3-Hydroxymethylmorpholine**

Biological Activity and Applications

While specific signaling pathways for **3-Hydroxymethylmorpholine** have not been detailed in the reviewed literature, the morpholine scaffold is a well-established privileged structure in medicinal chemistry. Morpholine derivatives exhibit a wide range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[5][6] **3-Hydroxymethylmorpholine** serves as a key intermediate in the synthesis of these more complex, biologically active molecules.[2][7] Its utility stems from the presence of both the morpholine ring, which can improve pharmacokinetic properties, and the reactive hydroxymethyl group, which allows for further structural modifications.

Safety Information

Detailed toxicological data for **3-Hydroxymethylmorpholine** is limited. However, for the parent compound, morpholine, it is known to be corrosive and flammable.[5] For (S)-**3-Hydroxymethylmorpholine**, GHS hazard statements indicate that it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment should be used when handling this compound.

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